

Introduction: The Thiazole Scaffold in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *1,3-Thiazole-4-carbonyl chloride*

CAS No.: 3745-79-7

Cat. No.: B1315904

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The 1,3-thiazole ring is a cornerstone heterocyclic motif in drug discovery, recognized by medicinal chemists as a "privileged scaffold."^[1] Its unique electronic properties and ability to engage in diverse biological interactions have cemented its role in a multitude of therapeutic areas. Thiazole-containing compounds exhibit a vast spectrum of pharmacological activities, including anticancer, anti-inflammatory, antibacterial, and antifungal properties.^{[1][2]} This significance is underscored by the integration of the thiazole core into numerous FDA-approved drugs.^[1]

At the heart of synthesizing many of these critical drug candidates is the formation of a stable amide bond, linking the thiazole core to other pharmacophores. **1,3-Thiazole-4-carbonyl chloride** (CAS No. 3745-79-7) is a highly valuable reactive intermediate designed for this purpose. As an acyl chloride, it offers a rapid and efficient means of creating 1,3-thiazole-4-carboxamides, a substructure prevalent in compounds targeting cancer and neurological diseases.^[3] This guide provides a comprehensive overview of the commercial availability, synthesis, handling, and strategic application of this key building block for professionals in pharmaceutical research and development.

Commercial Availability and Sourcing

1,3-Thiazole-4-carbonyl chloride is available from several specialized chemical suppliers. For researchers requiring this reagent, sourcing typically involves purchasing from vendors who specialize in heterocyclic building blocks for research and development purposes. The material is generally offered in various quantities with purities suitable for laboratory synthesis.

Table 1: Selected Commercial Suppliers of **1,3-Thiazole-4-carbonyl chloride** (CAS: 3745-79-7)

Supplier	Product Name	CAS Number	Purity/Grade	Notes
Santa Cruz Biotechnology, Inc.	1,3-Thiazole-4-carbonyl chloride	3745-79-7	Research Grade	Available for research use.[4]
Apollo Scientific	1,3-Thiazole-4-carbonyl chloride	3745-79-7	>95% (Typical)	Offers various pack sizes.
Matrix Scientific	2-Methyl-1,3-thiazole-4-carbonyl chloride	55842-53-0	Research Grade	A substituted analogue, indicating availability of the class.[5]
Jilin Haofei Import & Export	1,3-Thiazole-4-carbonyl chloride	3364-80-5 (alternative)	Technical Grade	Supplier of various chemical intermediates.
ECHEMI (Conier Chem&Pharma)	2-(2,3-dichlorophenyl)-1,3-thiazole-4-carbonyl chloride	N/A	Trader	Lists various substituted analogues.[6]

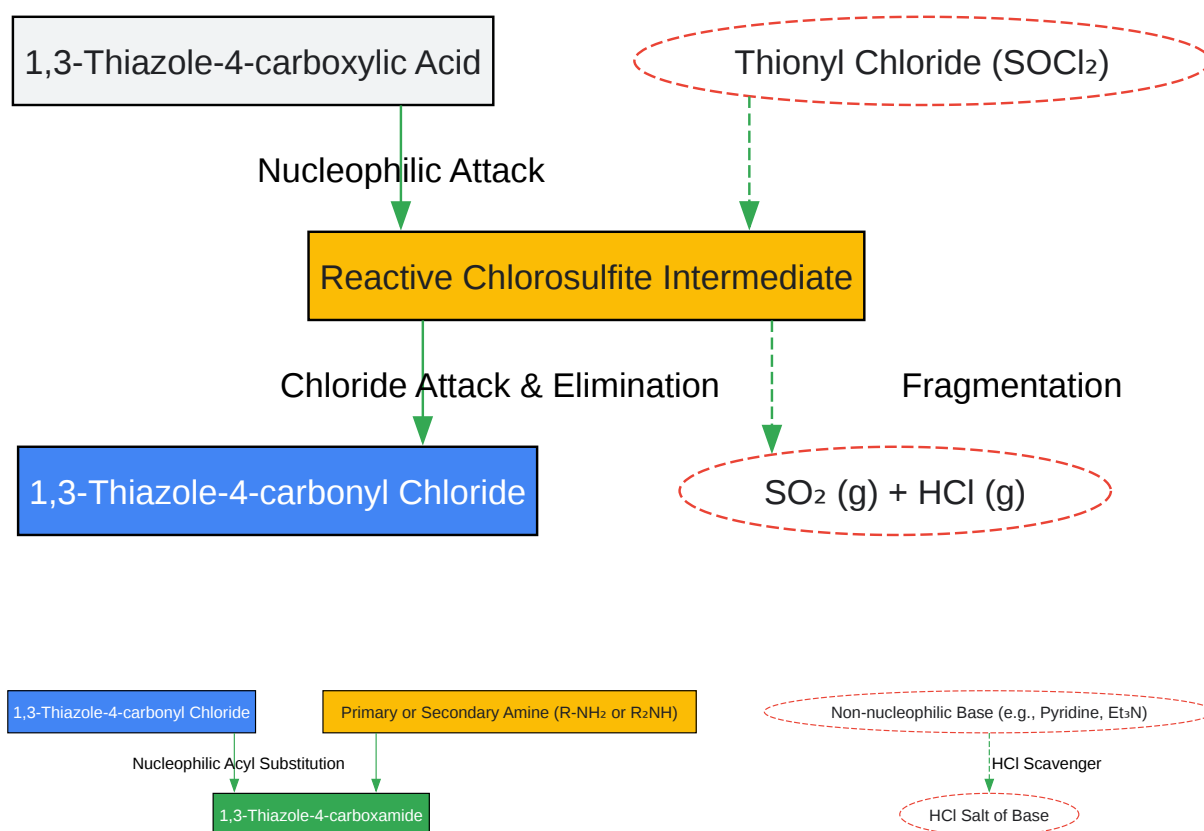
Note: Availability and specifications are subject to change. Researchers should consult directly with suppliers for current data and lead times.

Synthesis and Chemical Reactivity

While commercially available, understanding the synthesis of **1,3-thiazole-4-carbonyl chloride** from its corresponding carboxylic acid is vital for process development and instances where in-house preparation is preferred. The standard and most effective method is the treatment of 1,3-thiazole-4-carboxylic acid with a chlorinating agent, most commonly thionyl chloride (SOCl_2).

Reaction Mechanism: From Carboxylic Acid to Acyl Chloride

The conversion is a classic nucleophilic acyl substitution. The carboxylic acid's hydroxyl group is transformed into a superior leaving group. Thionyl chloride is an ideal reagent because the reaction byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gases that can be easily removed, driving the reaction to completion.[7]



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Sources

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